

Comprehensive Safety and Handling Guide for 5-Bromothiazol-2-amine

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Compound of Interest

Compound Name: 5-Bromothiazol-2-amine

Cat. No.: B145681

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This guide provides essential safety, handling, and disposal protocols for **5-Bromothiazol-2-amine**, tailored for researchers and professionals in laboratory and drug development settings. Adherence to these procedures is critical for ensuring personal safety and regulatory compliance.

Hazard Identification and Safety Data

5-Bromothiazol-2-amine and its common salt, 2-Amino-5-bromothiazole monohydrobromide, are classified as hazardous substances. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The compound is a solid, often appearing as a light yellow to pale brown crystalline powder.[\[1\]](#)

Key safety information is summarized in the table below.

Identifier	Value	Reference
GHS Pictogram	GHS07 (Exclamation Mark)	[2] [3]
Signal Word	Warning	[1] [2] [3]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1] [2] [3] [4]
CAS Number	3034-22-8 (Free base), 61296-22-8 (Monohydrobromide)	[2] [5]
Physical State	Solid, Crystalline Powder	[1] [5]
Melting Point	~165 °C (decomposes)	[2] [5]
Incompatibilities	Strong oxidizing agents.	[5]
Storage Conditions	Store in a cool, dry, well-ventilated place under an inert atmosphere. Keep container tightly closed. The material is noted to be hygroscopic and air-sensitive.	[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following equipment must be worn at all times when handling **5-Bromothiazol-2-amine**.

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields conforming to NIOSH (US) or EN 166 (EU) standards.[\[4\]](#)[\[5\]](#) A face shield may be required for operations with a high risk of splashing.
- Skin Protection:

- Gloves: Handle with chemical-resistant gloves (e.g., nitrile rubber). Always inspect gloves for integrity before use and use proper removal techniques to avoid skin contact.[1][4]
Dispose of contaminated gloves after use.[4]
- Protective Clothing: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[5] For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron is recommended.
- Respiratory Protection: Use a NIOSH-approved N95 dust mask or higher-level respirator if ventilation is inadequate or if dust is generated.[2][3] For operations that may generate significant aerosols or vapors, a respirator with an appropriate cartridge is necessary.[6]
- Footwear: Wear closed-toe shoes. In areas with a high risk of spills, chemical-resistant boots or shoe covers should be used.

Operational and Handling Plan

A systematic approach to handling ensures minimal exposure and contamination.

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **5-Bromothiazol-2-amine** in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1]
- Avoid Dust Formation: Handle the solid carefully to avoid creating dust.[1][4]

Step 2: Chemical Handling

- Personal Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][4]
- Avoid Contact: Do not get the chemical in eyes, on skin, or on clothing.[1] Avoid breathing in dust or vapors.[1]

- Spill Management: In case of a spill, do not create dust. Sweep up the spilled solid and shovel it into a suitable, labeled container for disposal.[1][5]

Step 3: Post-Handling

- Decontamination: Clean the work area thoroughly after use.
- Storage: Store the chemical in its original, tightly sealed container in a designated, secure area.[1]

Disposal Plan

5-Bromothiazol-2-amine and its containers are considered hazardous waste and must be disposed of accordingly.

- Waste Classification: This chemical waste is classified as hazardous.[1]
- Disposal Method: Dispose of the substance and its container at an approved waste disposal plant or a special waste collection point.[1] Do not empty into drains.[1]
- Regulatory Compliance: All disposal activities must be in accordance with local, regional, and national hazardous waste regulations.[1][7]

Experimental Protocol Example: Synthesis of 2-Amino-5-bromothiazole

This section provides a detailed methodology for a common laboratory procedure involving the handling of a related compound to synthesize **5-Bromothiazol-2-amine**, illustrating the practical application of the safety measures described.

Objective: To synthesize 2-amino-5-bromothiazole from its hydrobromide salt.

Materials:

- 2-amino-5-bromothiazole hydrobromide (30.0 g, 116.35 mmol)
- Triethylamine (TEA) (24.1 mL, 174.53 mmol)

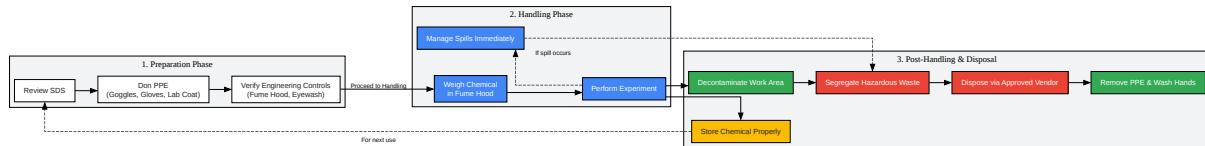
- Tetrahydrofuran (THF) (350 mL)

Procedure:

- Preparation: In a chemical fume hood, prepare a suspension of 2-amino-5-bromothiazole hydrobromide (30.0 g) in tetrahydrofuran (350 mL) in an appropriately sized flask equipped with a magnetic stirrer.
- Reaction: While stirring the suspension, add triethylamine (24.1 mL) to the flask.
- Incubation: Stir the resulting mixture at room temperature for 6 hours.
- Filtration: After the reaction is complete, remove the resulting precipitate (triethylammonium bromide) by filtration.
- Concentration: Concentrate the filtrate under reduced pressure to obtain the 2-amino-5-bromothiazole product.[\[1\]](#)
- Purification: The resulting product can often be used directly in subsequent reactions without further purification.[\[1\]](#)

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **5-Bromothiazol-2-amine**, from initial preparation to final disposal.

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Caption: Workflow for safe handling of **5-Bromothiazol-2-amine**.

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